

Benzyl fluoride molecular weight and formula

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Compound of Interest

Compound Name: Benzyl fluoride

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Benzyl Fluoride: A Core Technical Profile

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the fundamental physicochemical properties of **benzyl fluoride** (C_7H_7F), a key reagent and building block in organic synthesis, particularly relevant in the development of fluorinated pharmaceutical compounds.

Physicochemical and Structural Data

Benzyl fluoride, also known as (fluoromethyl)benzene or α -fluorotoluene, is an organic compound featuring a benzene ring substituted with a fluoromethyl group.^[1] Its core properties are summarized below.

Quantitative Data Summary

The essential quantitative data for **benzyl fluoride** are presented in Table 1. This information is critical for reaction planning, stoichiometric calculations, and analytical characterization.

Property	Value	Data Source(s)
Chemical Formula	C ₇ H ₇ F	PubChem[2], Wikipedia[1], Vulcanchem[3]
Molecular Weight	110.13 g/mol	PubChem[2], ChemicalBook[4]
Molar Mass	110.129 g/mol	Wikipedia[1]
Density	1.0228 g/cm ³	Wikipedia[1]
Melting Point	-35 °C	Wikipedia[1], CAS Common Chemistry[5]
Boiling Point	140 °C	Wikipedia[1]
CAS Registry Number	350-50-5	PubChem[2], Vulcanchem[3]

Synthesis Protocol: Nucleophilic Fluorination

Benzyl fluoride is commonly synthesized via nucleophilic substitution, where a benzyl halide is treated with a fluoride salt. The following protocol details a representative procedure for the synthesis of **benzyl fluoride** from benzyl bromide.

Experimental Protocol: Synthesis from Benzyl Bromide

This method outlines the nucleophilic fluorination of benzyl bromide using tetrabutylammonium fluoride (TBAF).

Materials:

- Benzyl bromide (BnBr)
- Tetrabutylammonium fluoride trihydrate (TBAF·3H₂O)
- Acetonitrile (MeCN)
- Pentane
- Anhydrous sodium sulfate (Na₂SO₄)

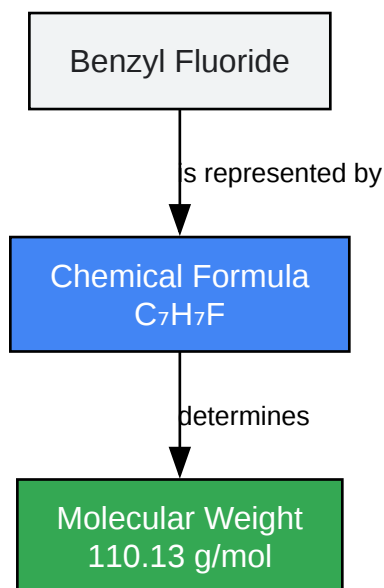
- Water (H₂O)

Procedure:

- To a solution of tetrabutylammonium fluoride trihydrate (6.49 g, 20 mmol) in acetonitrile (20 mL), add benzyl bromide (1.19 mL, 10 mmol).[\[1\]](#)
- Stir the reaction mixture for 30 minutes at 25°C.[\[1\]](#)
- Upon completion, add water to the mixture.[\[1\]](#)
- Extract the resulting mixture with pentane.[\[1\]](#)
- Combine the organic extracts and dry over anhydrous sodium sulfate.[\[1\]](#)
- Evaporate the solvent and purify the crude product by distillation to yield **benzyl fluoride**.[\[1\]](#)

Logical Relationships

The fundamental properties of a chemical compound are intrinsically linked. The diagram below illustrates the logical flow from the compound's common name to its structural formula and calculated molecular weight.



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Figure 1. Relationship between compound identity, formula, and molecular weight.

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